

# Essential Safety and Handling Guide for Phenatine (Phentermine)

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## Compound of Interest

Compound Name: Phenatine

Cat. No.: B091813

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This guide provides critical safety and logistical information for the handling and disposal of **Phenatine**, also known as Phentermine. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this compound.

**Phenatine** is a substituted amphetamine, classified as a Schedule IV controlled substance.<sup>[1]</sup>  
<sup>[2]</sup> It acts as a central nervous system stimulant and is toxic if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup><sup>[4]</sup>

## Hazard Identification and Chemical Properties

A summary of the key hazards and physical and chemical properties of **Phenatine** (Phentermine) is provided below.

Property	Value	Citation
Chemical Formula	C <sub>10</sub> H <sub>15</sub> N	[1]
Molecular Weight	149.23 g/mol	[1]
Appearance	Oily liquid or white crystalline powder	[1]
Boiling Point	206 °C	[1]
Melting Point	205 °C	[1]
Signal Word	Danger	[3][5]
GHS Hazard Statements	H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled H370: Causes damage to organs	[3][4]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Phenatine** to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6]
- Skin Protection: An appropriate lab coat should be worn. For handling the pure substance or concentrated solutions, wear fire/flame resistant and impervious clothing.[6] Nitrile gloves are recommended. Change gloves immediately if they become contaminated.
- Respiratory Protection: All work with **Phenatine** powder or solutions that may generate aerosols should be conducted in a certified chemical fume hood to ensure good ventilation and exhaustion at the workplace.[3][4] If exposure limits are exceeded, a full-face respirator should be used.[6]

## Operational Plan for Handling

Engineering Controls:

- Work with **Phenatine** in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[4]
- An eyewash station and safety shower must be readily accessible in the immediate work area.

#### Safe Handling Practices:

- Avoid all personal contact, including inhalation of dust or aerosols and contact with skin and eyes.[4]
- Do not eat, drink, or smoke in areas where **Phenatine** is handled or stored.[4][5][7]
- Wash hands thoroughly after handling the compound.[5][7]
- Keep the container tightly sealed when not in use.[3]

#### Storage:

- Store in a cool, well-ventilated place, locked up and away from incompatible materials such as strong oxidizing agents.[4][5]
- Preserve in tight, light-resistant containers.[7]

## Emergency Procedures

#### First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.[5][7]
- In Case of Skin Contact: Immediately remove any contaminated clothing. Wash skin with soap and copious amounts of water for at least 15 minutes. Seek medical attention.[7]
- In Case of Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Seek immediate medical attention.[4][7]

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Call for a doctor.<sup>[3]</sup>

#### Spill and Accidental Release Measures:

- Minor Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Absorb liquid spills with an inert material (e.g., sand, diatomite, universal binders).<sup>[3]</sup>
  - For solid spills, carefully sweep up the material to avoid generating dust.
  - Place the waste in a sealed, labeled container for disposal.
- Major Spills:
  - Evacuate the laboratory and alert others.
  - Contact your institution's emergency response team.
  - Prevent the spill from entering drains or waterways.<sup>[3]</sup>

## Disposal Plan

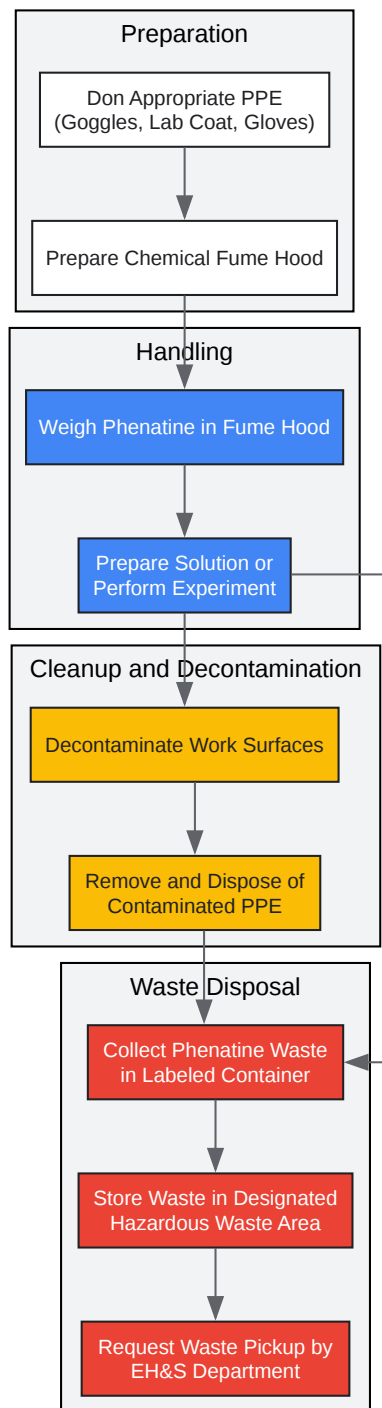
All waste containing **Phenatine** must be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations.

- Waste Collection:
  - Collect all solid and liquid waste containing **Phenatine** in clearly labeled, sealed, and appropriate containers.
  - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety department.
- Disposal:

- Dispose of the contents and container at an approved waste disposal plant.[\[5\]](#)[\[7\]](#)
- Contact your institution's hazardous waste disposal program for specific instructions on collection and disposal procedures.

## Workflow for Handling and Disposal of Phenatine

## Workflow for Safe Handling and Disposal of Phenatine

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **Phenatine** in a laboratory setting.

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## References

- 1. Phentermine | C<sub>10</sub>H<sub>15</sub>N | CID 4771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fda.gov [fda.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. dl.novachem.com.au [dl.novachem.com.au]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. echemi.com [echemi.com]
- 7. cdn.accentuate.io [cdn.accentuate.io]
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